

# biological activity of 1-Nitrocyclohexene derivatives compared.

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## Compound of Interest

Compound Name: **1-Nitrocyclohexene**

Cat. No.: **B1209902**

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## A Comparative Guide to the Biological Activity of **1-Nitrocyclohexene** Derivatives

The burgeoning field of medicinal chemistry continuously seeks novel scaffolds for drug development, with **1-nitrocyclohexene** derivatives emerging as a promising class of compounds. The unique combination of a cyclohexane ring and a nitro group imparts a range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.<sup>[1]</sup> This guide provides a comparative overview of the biological activity of **1-nitrocyclohexene** derivatives and related compounds, supported by experimental data and detailed protocols to aid researchers in drug discovery and development.

## Comparative Biological Activity of Nitro-Containing Compounds

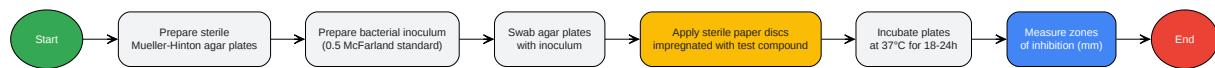
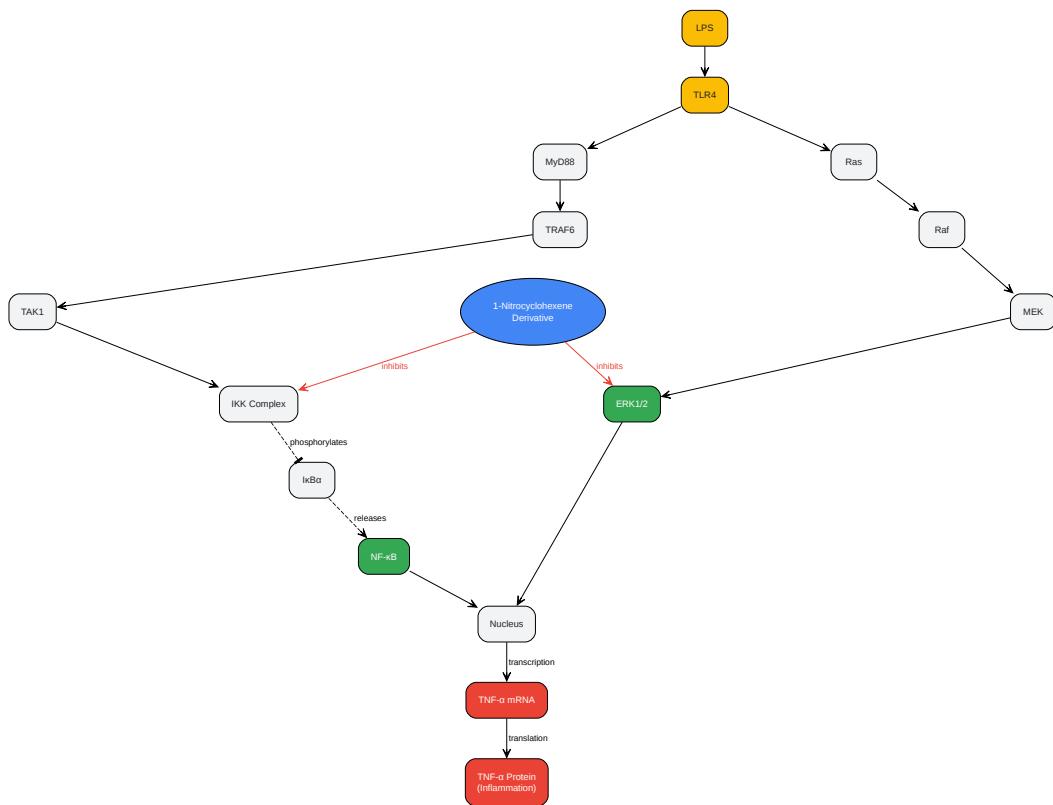
The biological activity of **1-nitrocyclohexene** derivatives can be contextualized by examining related nitro- and cyclohexane-containing molecules. The electron-withdrawing nature of the nitro group is crucial in modulating the pharmacokinetic and pharmacodynamic properties of these compounds.<sup>[1]</sup> The following table summarizes quantitative data from various studies on compounds with similar structural motifs.

Compound/ Derivative	Biological Activity	Cell Line/Organi sm	Assay	Result	Reference
2,6-bis-(4-nitrobenzylidene)cyclohexanone	Anticancer	A549 (Lung Cancer)	MTT Assay	IC50 = 0.48 ± 0.05 mM	[2]
1-Nitro-2-phenylethene (NPe)	Anti-inflammatory	THP-1 Macrophages	TNF-α Production	Significant reduction at 5 µg/mL	[3]
N-[2-(cyclohexyloxyl)-4-nitrophenyl]methanesulphonamide (NS-398)	Anti-inflammatory	Human Monocytes	PGHS-2 Inhibition	Selective Inhibition (IC50 ratio > 150)	[4][5]
2-[2-(3-nitrophenyl)hydrazono]cyclohexane-1,3-dione	Antibacterial	E. coli, S. aureus, etc.	Disk Diffusion	Zone of inhibition data available	[6]
Ethyl-4-phenyl-6-(4-chlorophenyl)-2-dicyanomethyl-1-ene-3-ene-1-carboxylate	Antimicrobial	Gram-negative & Gram-positive bacteria	Agar Well Diffusion & MIC	Most effective compound in the study	[7]

Disclaimer: The data in this table is compiled from different studies and is for illustrative purposes. Direct comparison may not be accurate due to variations in experimental conditions.

## Signaling Pathways and Mechanisms of Action

The biological effects of nitro-containing compounds are often attributed to their ability to modulate key signaling pathways. For instance, the anti-inflammatory properties of compounds like 1-nitro-2-phenylethene have been linked to the inhibition of the NF-κB and ERK1/2 pathways.[\[3\]](#)[\[8\]](#)



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